

Optimal Application Timing of Anilofos for Effective Weed Management in Rice Cultivation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anilofos

Cat. No.: B1665504

[Get Quote](#)

Anilofos, a selective pre- and early post-emergence organophosphorus herbicide, is widely utilized in transplanted and direct-seeded rice to control annual grassy weeds and sedges. The timing of **anilofos** application is a critical determinant of its efficacy in weed control, impact on crop health, and ultimately, the grain yield. This document provides detailed application notes and protocols based on scientific studies to guide researchers in optimizing the use of **anilofos** for weed management.

Anilofos functions by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs) in susceptible weeds.[1] This inhibition disrupts cell division and elongation, leading to stunted growth and eventual death of the weeds.[1] It is primarily absorbed through the roots and, to a lesser extent, through emerging shoots and leaves.[2]

Application Timing and Efficacy

Research indicates that the optimal window for **anilofos** application is in the early stages of weed growth, typically as a pre-emergence or early post-emergence treatment. Application timing is often referenced in terms of Days After Transplanting (DAT) or Days After Sowing (DAS).

Studies have shown that applying **anilofos** at 6 DAT can result in higher weed control efficiency and improved grain yield compared to an application at 3 DAT.[2] One study found that **anilofos** applied at 0.3 kg a.i./ha at 6 DAT achieved a weed control efficiency of 87% and a grain yield of 71.6 q/ha, which was marginally higher than the same dosage applied at 3 DAT (73.6% WCE and 63.0 q/ha yield).[2] Another study evaluated a ready mixture of **anilofos** +

ethoxysulfuron (390 g a.i./ha) applied at 8 DAT and found it to be effective in controlling both grassy and broad-leaved weeds, resulting in yields comparable to weed-free plots. Generally, applications are recommended within 3 to 10 days after transplanting.

It is crucial to note that while early application is effective, some studies have observed temporary phytotoxicity in rice, such as stunted growth and discoloration, particularly at higher concentrations. However, the crop typically recovers from these effects within a week.

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the effect of **anilofos** application timing on weed control and rice yield.

Table 1: Effect of **Anilofos** Application Timing on Weed Control Efficiency and Rice Yield in Transplanted Rice

Application Timing (DAT)	Active Ingredient (a.i.) Rate (kg/ha)	Weed Control Efficiency (%)	Grain Yield (q/ha)	Reference
3	0.3	73.6	63.0	
6	0.3	87.0	71.6	
8	0.39 (Anilofos + Ethoxysulfuron)	-	Comparable to weed-free	
5	0.3 - 0.6 (GR and EC formulations)	-	Up to 57.61	
10	0.312 (Anilofos + Ethoxy Sulfuron)	-	48.1	

Note: "-" indicates data not available in the cited source. Yields are highly dependent on local conditions, rice variety, and weed pressure.

Experimental Protocols

Below are detailed methodologies for key experiments investigating the optimal application timing of **anilofos**.

Protocol 1: Comparative Efficacy of Anilofos Application at 3 DAT vs. 6 DAT in Transplanted Rice

Objective: To determine the effect of two different application timings (3 and 6 Days After Transplanting) of **anilofos** on weed control efficiency and grain yield of transplanted rice.

Materials:

- Rice seedlings (e.g., variety 'IR 50')
- **Anilofos** 30% EC formulation
- Randomized Block Design (RBD) experimental plots
- Standard fertilizers (N, P, K)
- Knapsack sprayer with a flat fan nozzle
- Quadrat (e.g., 0.25 m²) for weed sampling
- Equipment for harvesting and yield measurement

Procedure:

- Land Preparation: Prepare the experimental field with standard puddling and leveling techniques suitable for transplanted rice.
- Experimental Design: Lay out the experiment in a Randomized Block Design with treatments replicated at least three times. Include a hand-weeded check and an unweeded control for comparison.
- Transplanting: Transplant healthy rice seedlings at the recommended spacing.
- Herbicide Application:

- For the 3 DAT treatment, apply **anilofos** at the desired concentration (e.g., 0.3 kg a.i./ha) three days after transplanting.
- For the 6 DAT treatment, apply **anilofos** at the same concentration six days after transplanting.
- Apply the herbicide uniformly using a knapsack sprayer. Maintain a thin film of water in the field during and for a few days after application.
- Data Collection:
 - Weed Data: At a critical period of weed competition (e.g., 60 DAT), place a quadrat randomly in each plot and count the number of weeds and record their dry weight after oven drying.
 - Crop Data: Record yield-attributing parameters such as the number of productive tillers per plant and grain filling.
 - Yield: Harvest the crop at maturity from a designated net plot area for each treatment and measure the grain yield.
- Calculation: Calculate the Weed Control Efficiency (WCE) using the formula: $WCE (\%) = [(Weed \text{ dry weight in unweeded control} - Weed \text{ dry weight in treated plot}) / Weed \text{ dry weight in unweeded control}] \times 100$.
- Statistical Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the significance of differences between treatments.

Protocol 2: Evaluation of an Anilofos Tank-Mix Application at Early Post-Emergence

Objective: To assess the efficacy of a tank-mix of **anilofos** with a broadleaf herbicide applied at 8 DAT for broad-spectrum weed control.

Materials:

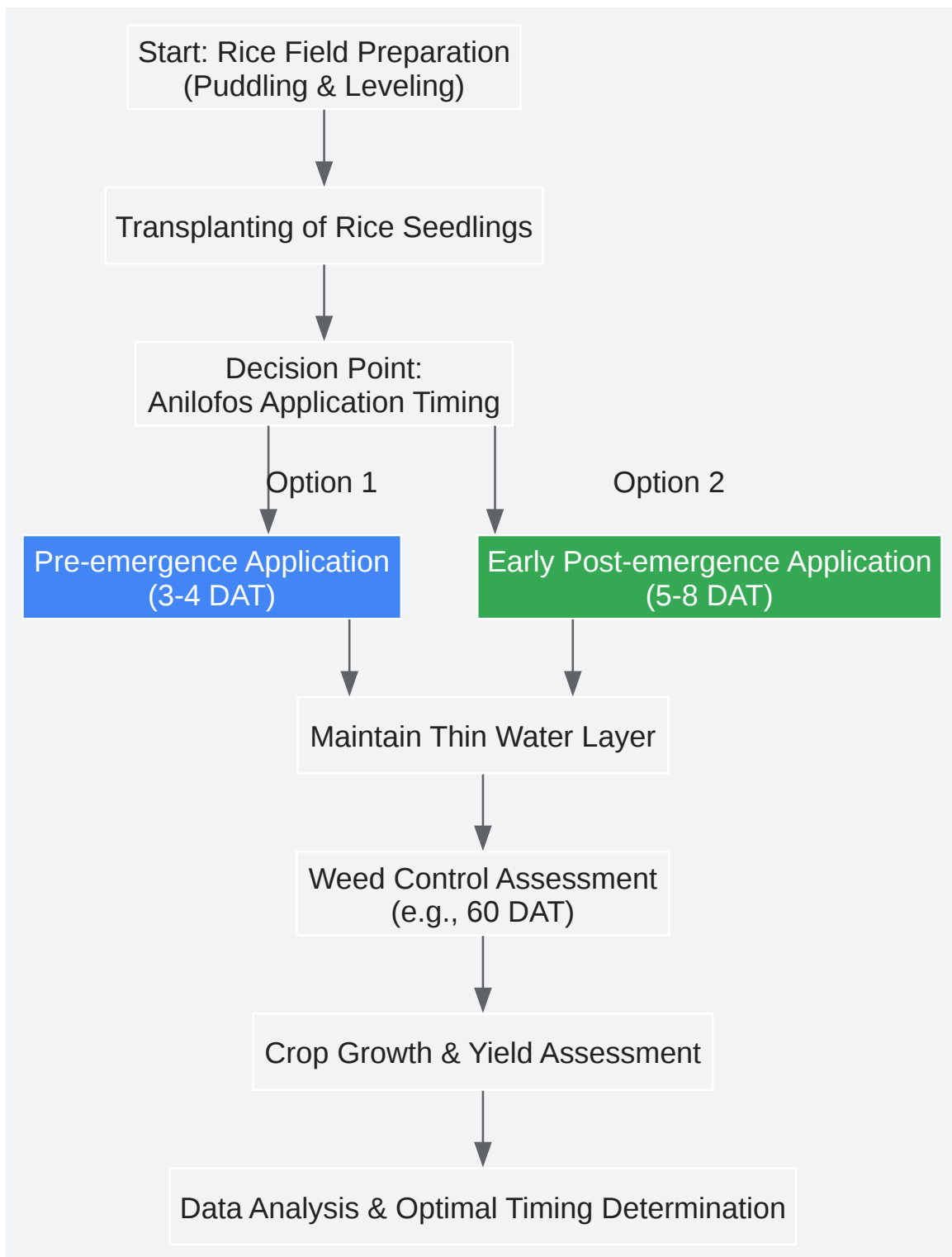
- Rice seedlings (e.g., variety 'HKR 46')

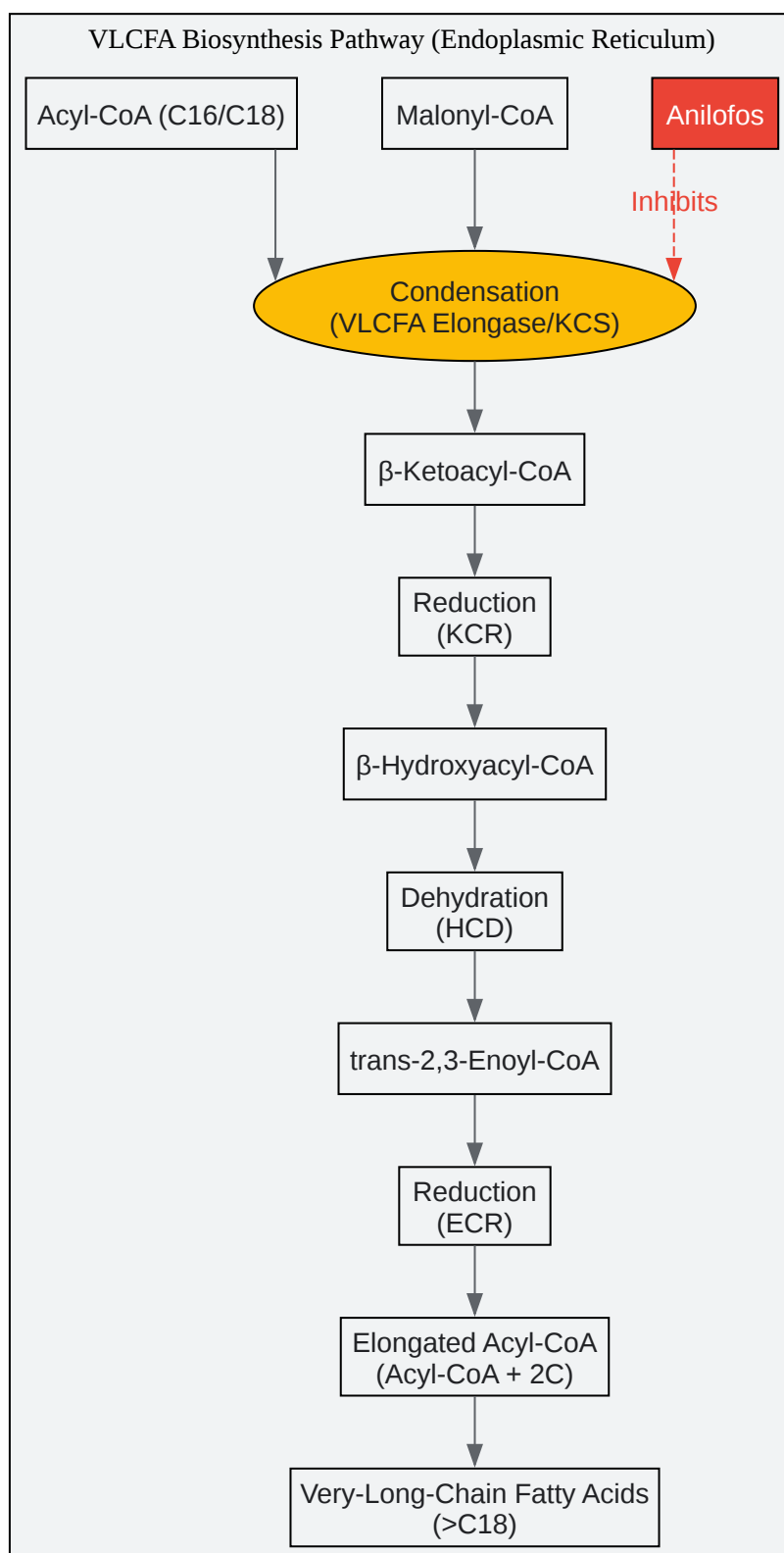
- Ready-mix formulation of **anilofos** + ethoxysulfuron (or tank-mix as per desired rates)
- Experimental plots laid out in an RBD
- Standard agronomic inputs
- Spraying and data collection equipment as in Protocol 1.

Procedure:

- Field Setup: Prepare the field and transplant rice seedlings as described in Protocol 1.
- Treatment Application: Apply the ready mixture of **anilofos** + ethoxysulfuron at the specified rate (e.g., 390 g a.i./ha) at 8 days after transplanting. Include weed-free and weedy checks.
- Data Recording:
 - Record the density and dry weight of both grassy and broad-leaved weeds at a suitable interval after application.
 - Measure rice growth parameters (e.g., tillers/m², panicle length, grains/panicle, 1000-grain weight).
 - Determine the final grain yield at harvest.
- Analysis: Statistically compare the weed control efficacy and yield parameters among the treatments.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Very long chain fatty acid–inhibiting herbicides: Current uses, site of action, herbicide-resistant weeds, and future | Weed Technology | Cambridge Core [cambridge.org]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Optimal Application Timing of Anilofos for Effective Weed Management in Rice Cultivation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665504#anilofos-application-timing-for-optimal-weed-control]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

